

A Comprehensive Technical Guide to the Safe Handling of 4'-Nitrobenzanilide

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Compound of Interest

Compound Name: 4'-Nitrobenzanilide

Cat. No.: B1329733

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the known hazards and recommended safety precautions for the handling of **4'-Nitrobenzanilide**. The information is intended to support researchers, scientists, and professionals in the field of drug development in establishing safe laboratory practices.

Hazard Identification and Classification

4'-Nitrobenzanilide is classified as a hazardous substance. The primary known hazard is serious eye irritation.^{[1][2][3]} While comprehensive toxicological data is not publicly available, its chemical structure, belonging to the family of aromatic nitro compounds, warrants a cautious approach to handling.

GHS Hazard Statements

- H319: Causes serious eye irritation.^{[1][2][3]}

GHS Precautionary Statements

- P264: Wash skin thoroughly after handling.^[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.^[3]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P337+P313: If eye irritation persists: Get medical advice/attention.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4'-Nitrobenzanilide** is presented in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₀ N ₂ O ₃	[1][4][5][6][7]
Molecular Weight	242.23 g/mol	[1][4][5][6][7]
CAS Number	3393-96-2	[1][4][5][7]
Appearance	White to orange to green powder/crystal	[3][4]
Melting Point	202-204 °C	[3][4][8]
Boiling Point	327 °C at 760 mmHg	[8]
Flash Point	151.5 °C	[8]
Density	1.344 g/cm ³	[8]
Solubility	2.2 µg/mL at pH 7.4	[1]

Toxicological Data

As of the latest available information, specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **4'-Nitrobenzanilide** are not available in the public domain. One safety data sheet explicitly states "no data available" for acute oral, inhalation, and dermal toxicity.[9]

Given the absence of specific data, it is prudent to handle **4'-Nitrobenzanilide** as a substance with potential for toxicity. The principles of ALARA (As Low As Reasonably Achievable) should

be strictly followed to minimize exposure.

Experimental Protocols for Hazard Assessment

While specific experimental reports on the toxicology of **4'-Nitrobenzanilide** are not available, the assessment of a novel chemical's hazards typically follows internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines provide a framework for the systematic evaluation of a substance's potential effects on human health and the environment.

Acute Oral Toxicity Assessment (Based on OECD Guideline 423)

The "Acute Toxic Class Method" is a stepwise procedure used to estimate the acute oral toxicity of a substance.

- **Initial Considerations:** Before the test, all available information on the substance is reviewed, including its identity, chemical structure, and any existing toxicological data on related compounds.[\[10\]](#)
- **Animal Selection and Preparation:** Healthy, young adult animals of a single sex (typically females) from common laboratory strains are used.[\[10\]](#) The animals are acclimatized to the laboratory conditions before the study.
- **Dosing:** The test substance is administered orally in a stepwise manner to a small group of animals (typically 3 per step) at one of the defined dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).[\[10\]](#)
- **Observation:** The animals are observed for signs of toxicity and mortality for a defined period, typically 14 days. Observations include changes in skin, fur, eyes, and behavior.
- **Procedure Progression:** The outcome of the first step determines the next dose level. If mortality is observed, the dose for the next step is lowered. If no mortality is observed, the dose is increased.[\[10\]](#) This process continues until the criteria for a specific toxicity class are met.

Eye Irritation/Corrosion Assessment (Based on OECD Guideline 405)

This guideline describes the procedure for assessing the potential of a substance to cause eye irritation or corrosion.

- **Animal Selection:** Healthy, young adult albino rabbits are typically used for this test.
- **Application:** A small, measured amount of the test substance is applied to the conjunctival sac of one eye of each animal. The other eye serves as a control.
- **Observation:** The eyes are examined for signs of irritation or corrosion at specific intervals after application (e.g., 1, 24, 48, and 72 hours). The degree of eye reaction is scored for the cornea, iris, and conjunctiva.
- **Classification:** The substance is classified as an irritant or corrosive based on the severity, persistence, and reversibility of the observed eye lesions.

Safe Handling and Storage

Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.[\[3\]](#)
- **Skin Protection:** A lab coat and appropriate chemical-resistant gloves (e.g., nitrile) must be worn.[\[3\]](#)
- **Respiratory Protection:** If there is a risk of generating dust, a NIOSH-approved respirator should be used.

Engineering Controls

- Work with **4'-Nitrobenzanilide** should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Storage

- Store in a tightly closed container in a dry and well-ventilated place.[\[11\]](#)

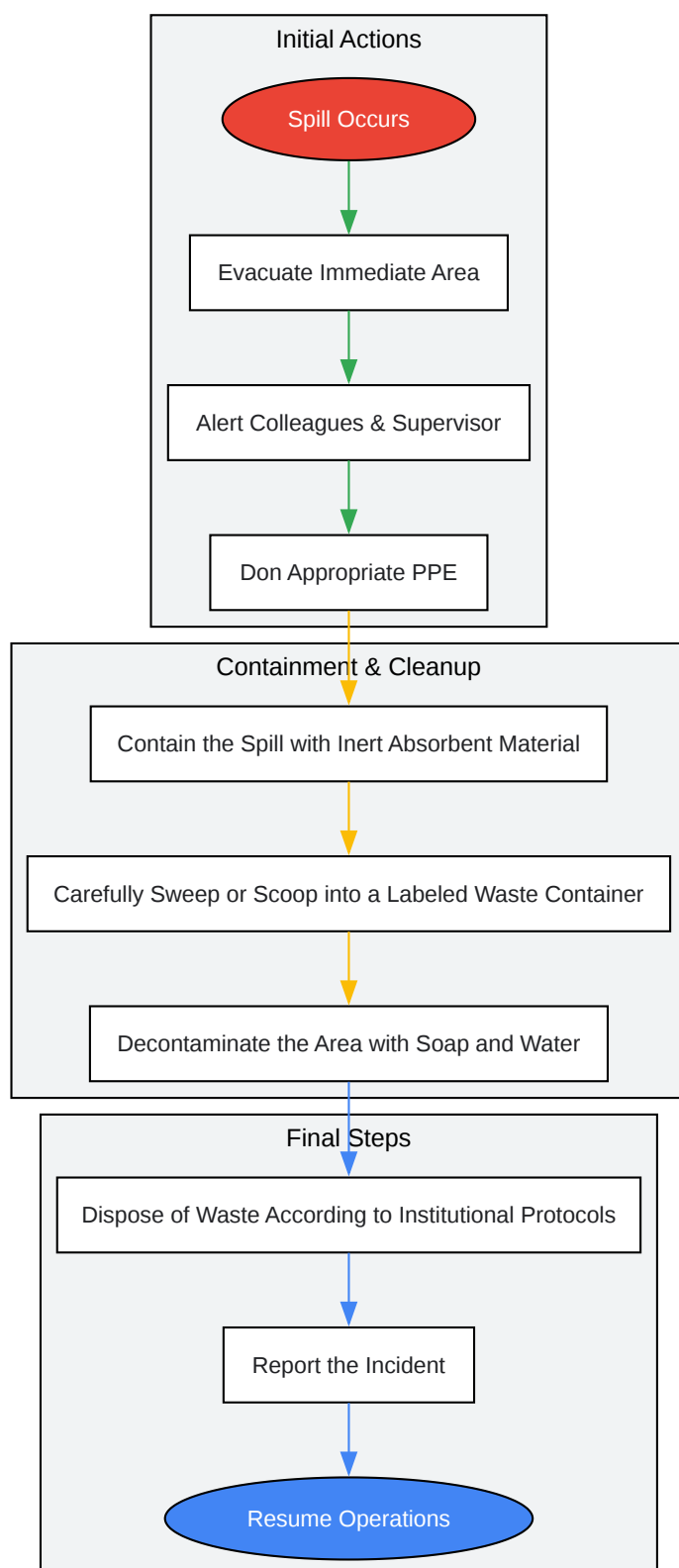
Emergency Procedures

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.
- In Case of Skin Contact: Immediately wash off with soap and plenty of water.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.^[3]
- If Swallowed: Rinse mouth with water. Do not induce vomiting.

Spill Response Workflow

In the event of a spill, a systematic approach is crucial to ensure safety and minimize environmental contamination. The following diagram outlines the logical workflow for responding to a **4'-Nitrobenzanilide** spill.



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Caption: Workflow for a **4'-Nitrobenzanilide** chemical spill response.

Reactivity and Stability

4'-Nitrobenzanilide is stable under normal conditions. However, as an aromatic nitro compound, it may be reactive with strong oxidizing agents and strong bases.

Disposal Considerations

Dispose of **4'-Nitrobenzanilide** and any contaminated materials in accordance with local, state, and federal regulations. It is the responsibility of the generator to determine the proper waste classification and disposal method.

This technical guide is intended to provide a summary of the available safety information for **4'-Nitrobenzanilide**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) and a comprehensive risk assessment prior to handling this chemical. All laboratory personnel should be trained on the specific hazards and safe handling procedures for the chemicals they work with.

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